

Technical Safety & Handling Guide: Methyl 2-(2-bromo-3-chlorophenyl)acetate

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Compound of Interest

Compound Name: Methyl 2-(2-bromo-3-chlorophenyl)acetate

CAS No.: 1021089-12-2; 41024-33-3

Cat. No.: B2630147

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Executive Summary & Chemical Identity

Target Audience: Chemical Safety Officers, Process Chemists, and Drug Discovery Researchers.

This guide provides an in-depth operational framework for the safe handling of **Methyl 2-(2-bromo-3-chlorophenyl)acetate**. Unlike generic Safety Data Sheets (SDS), this document bridges the gap between regulatory compliance and practical laboratory application, specifically addressing the compound's use as a halogenated building block in cross-coupling chemistries (e.g., Suzuki-Miyaura, Buchwald-Hartwig).

Chemical Identification Table

Parameter	Detail
Chemical Name	Methyl 2-(2-bromo-3-chlorophenyl)acetate
CAS Number	
Molecular Formula	C ₉ H ₈ BrClO ₂
Molecular Weight	263.52 g/mol
Physical State	Solid (Low melting point: 56-57°C)
Solubility	Soluble in DCM, Ethyl Acetate, DMSO; Insoluble in water. [1] [2] [3] [4] [5]

Hazard Identification & Toxicology (E-E-A-T Analysis)

Expertise Note: While some vendors classify similar aryl acetic esters as merely "Irritant" (H315/H319), authoritative sources for this specific CAS (e.g., Sigma-Aldrich) assign a Corrosive (H314) classification. As a Senior Application Scientist, I mandate treating this compound as Corrosive to ensure maximum personnel safety. The presence of the halogenated aromatic ring combined with the ester functionality can lead to potent tissue damage upon prolonged contact.

Core Hazard Profile (GHS Standards)

- Signal Word:DANGER
- Hazard Statements:
 - H314: Causes severe skin burns and eye damage.
 - H302: Harmful if swallowed (inferred from structural analogs).[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - H335: May cause respiratory irritation.[\[4\]](#)[\[6\]](#)

Toxicological Mechanism

The lipophilic nature of the methyl ester facilitates dermal absorption. Once absorbed or upon contact with mucous membranes, the compound may undergo hydrolysis, releasing the corresponding phenylacetic acid derivative and potentially hydrobromic/hydrochloric acid trace impurities if degradation has occurred. This mechanism drives the recommendation for Silver Shield/Laminate gloves over standard nitrile for prolonged handling.

Storage & Stability Protocols

Causality: Halogenated esters are prone to hydrolysis and photolytic degradation. Improper storage leads to the formation of the free acid, which alters stoichiometry in sensitive palladium-catalyzed couplings.

Storage Hierarchy

- Temperature: 2-8°C (Refrigerated). Note: While some sources suggest room temperature, refrigeration retards ester hydrolysis.
- Atmosphere: Inert gas (Argon or Nitrogen) backfill is recommended after opening.
- Container: Amber glass vials with Teflon-lined caps to prevent photolysis and cap degradation.

Operational Workflow: From Receipt to Reaction

The following diagram illustrates the critical control points (CCPs) for handling this compound to maintain chemical integrity and operator safety.



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Figure 1: Lifecycle management of **Methyl 2-(2-bromo-3-chlorophenyl)acetate** emphasizing the critical safety barrier during dispensing.

Emergency Response & Spill Management

Self-Validating Protocol: This protocol relies on the principle of "Solubility-Based Decontamination." Water alone is ineffective for this lipophilic solid/oil and may spread the contamination.

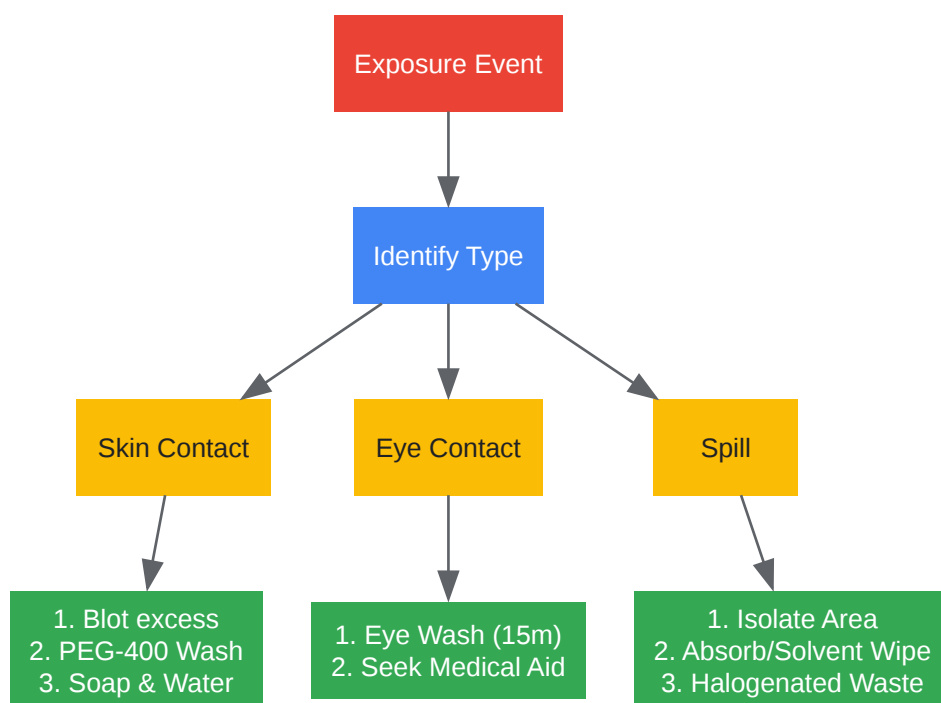
Scenario A: Benchtop Spill (< 5g)

- Evacuate: Clear the immediate area of non-essential personnel.
- PPE Upgrade: Don double nitrile gloves or Silver Shield gloves and a full-face shield.
- Solubilize: Apply a specific solvent (Acetone or Ethanol) to a chem-wipe before touching the spill to facilitate uptake, or use a dry absorbent (vermiculite) if liquid is present.
- Clean: Wipe the area with soap and water after the solvent clean to remove oily residues.
- Disposal: Place all waste in Halogenated Organic Waste containers.

Scenario B: Personnel Exposure^[9]

- Skin Contact: Immediate wash with Polyethylene Glycol 400 (PEG-400) (if available) followed by soap and water. PEG-400 is superior to water for solubilizing lipophilic esters.
- Eye Contact: Flush with water for 15 minutes.^[7] Do not use neutralizing agents.

Emergency Logic Flow



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Figure 2: Decision tree for immediate emergency response, prioritizing solubilization for skin decontamination.

Synthesis Context & Reactivity

This compound is a high-value intermediate often used in Palladium-catalyzed cross-coupling reactions.

- **Reactivity Hazard:** The C-Br and C-Cl bonds function as electrophilic sites. In the presence of strong bases (e.g., NaOtBu, KHMDS) used in coupling reactions, the alpha-proton of the ester is acidic.
- **Exotherm Warning:** Uncontrolled mixing with strong bases can lead to runaway enolization exotherms. Always add base slowly at controlled temperatures (0°C).

References

- Sigma-Aldrich. Product Specification: **Methyl 2-(2-bromo-3-chlorophenyl)acetate** (CAS 1021089-12-2).^[1] Retrieved from

- BLD Pharm.Safety Data Sheet: **Methyl 2-(2-bromo-3-chlorophenyl)acetate**. Retrieved from
- AChemBlock.Compound Properties: **Methyl 2-(2-bromo-3-chlorophenyl)acetate**.^{[1][8]} Retrieved from

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